

In Silico Modeling of Euparone Bioactivity: A Technical Guide

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Compound of Interest

Compound Name: Euparone

Cat. No.: B158459

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Disclaimer: Due to the limited availability of specific biological data for **Euparone**, this technical guide utilizes data from the closely related and structurally similar compound, Scoparone (6,7-dimethoxycoumarin), a natural benzofuran derivative. This approach provides a representative framework for the in silico modeling of the bioactivity of this class of compounds. All data and pathways described herein pertain to Scoparone and are intended to serve as a proxy for understanding the potential bioactivity of **Euparone**.

Introduction

Euparone, a benzofuran derivative, belongs to a class of compounds that have garnered significant interest in drug discovery due to their diverse pharmacological activities. In silico modeling, encompassing a range of computational techniques, offers a powerful and cost-effective approach to predict and elucidate the bioactivity of novel compounds like **Euparone**. By simulating interactions with biological targets and modeling structure-activity relationships, in silico methods can guide lead optimization, predict potential mechanisms of action, and prioritize experimental validation.

This technical guide provides an in-depth overview of the core principles and methodologies for the in silico modeling of **Euparone**'s (represented by Scoparone's) bioactivity, with a focus on its anticancer and anti-inflammatory properties. It is intended for researchers, scientists, and drug development professionals.

Quantitative Bioactivity Data of Scoparone

The following tables summarize the quantitative data on the bioactivity of Scoparone from various in vitro studies. This data is crucial for the development and validation of in silico models such as Quantitative Structure-Activity Relationship (QSAR) models.

Table 1: Anticancer Activity of Scoparone

Cell Line	Cancer Type	Assay	IC50 (μmol/L)	Reference
Capan-2	Pancreatic Cancer	CCK-8	225.2	[1]
SW1990	Pancreatic Cancer	CCK-8	209.1	[1]
MDA-MB-231	Breast Cancer	Not Specified	500	[2]

Table 2: Anti-inflammatory Activity of Scoparone

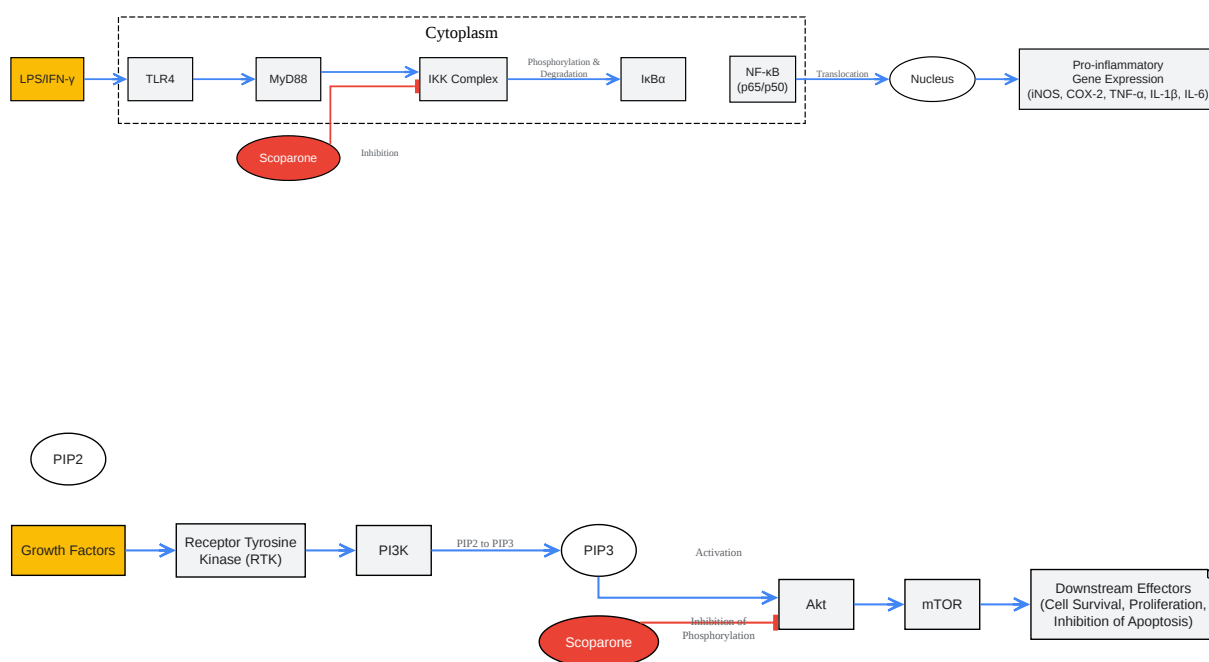
Cell Line/Model	Stimulant	Measured Effect	Inhibition	Reference
RAW 264.7 cells	IFN-gamma/LPS	Nitric Oxide (NO) release	Dose-dependent reduction	[3]
RAW 264.7 cells	IFN-gamma/LPS	Prostaglandin E2 (PGE2) release	Dose-dependent reduction	[3]
Human Osteoarthritis Chondrocytes	IL-1β	NO and PGE2 production	Dose-dependent suppression	[4]
Human Osteoarthritis Chondrocytes	IL-1β	MMP-3, MMP-13, ADAMTS-4, ADAMTS-5 expression	Dose-dependent suppression	[4]

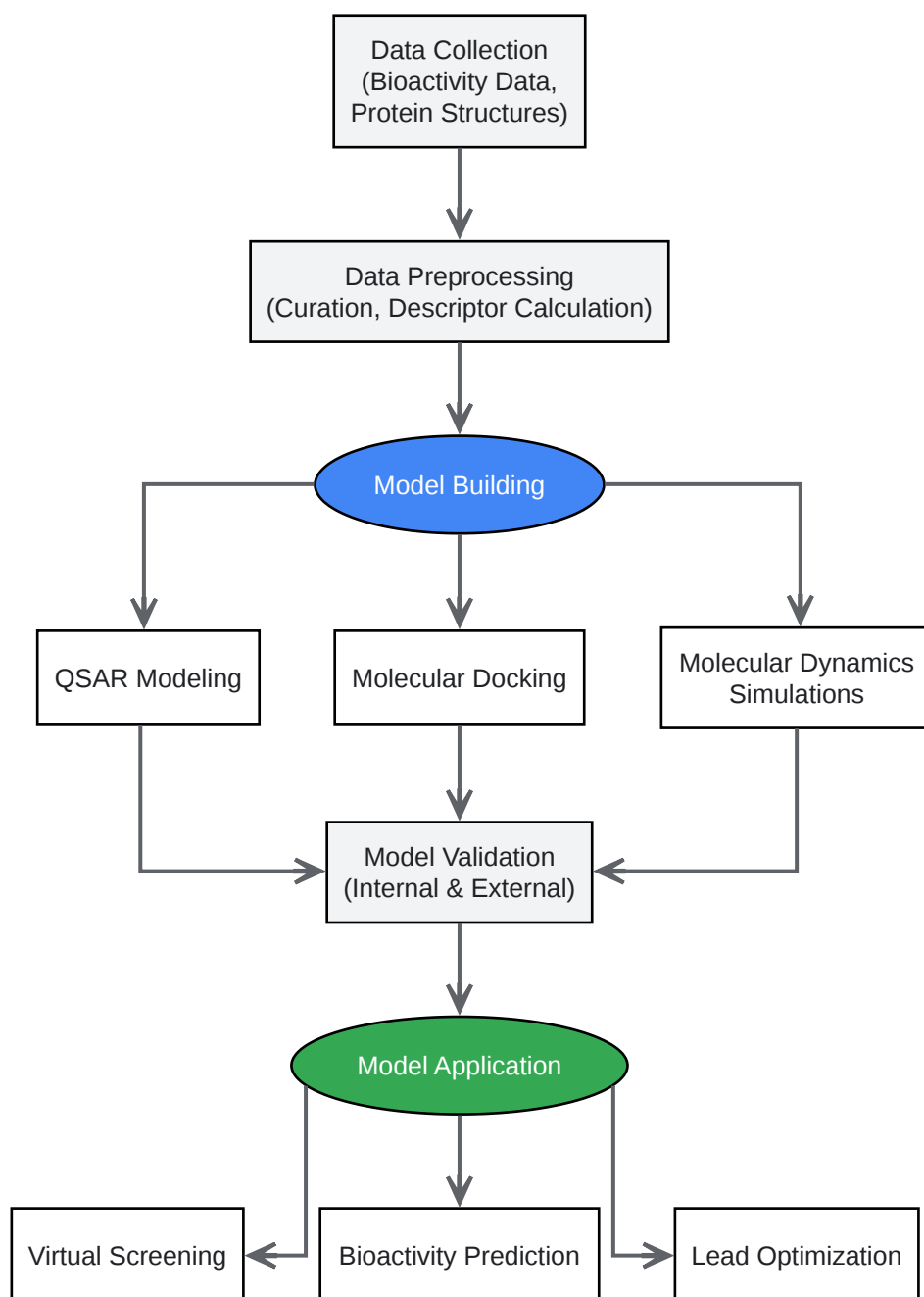
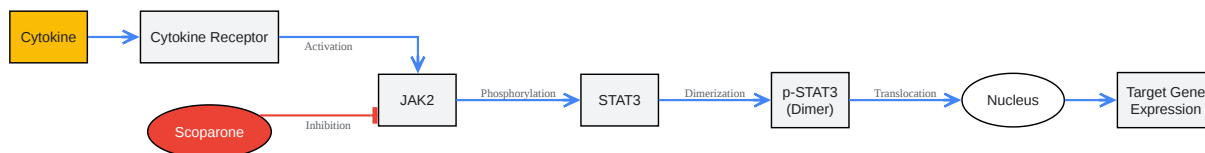
Key Signaling Pathways Modulated by Scoparone

In silico pathway analysis and experimental validation have identified several key signaling pathways that are modulated by Scoparone, contributing to its anticancer and anti-inflammatory effects.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a critical regulator of inflammation and cell survival. Scoparone has been shown to inhibit the NF- κ B signaling pathway, leading to a reduction in the expression of pro-inflammatory cytokines and mediators.^{[5][6]}





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References

- 1. Scoparone inhibits pancreatic cancer through PI3K/Akt signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Scoparone from Artemisia capillaris inhibits the release of inflammatory mediators in RAW 264.7 cells upon stimulation cells by interferon-gamma Plus LPS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Scoparone prevents IL-1 β -induced inflammatory response in human osteoarthritis chondrocytes through the PI3K/Akt/NF- κ B pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | The immunoregulatory effects of scoparone on immune-mediated inflammatory diseases [frontiersin.org]
- 6. Scoparone inhibits breast cancer cell viability through the NF- κ B signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
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